

Foundational Science of UniPR500: A Technical Guide

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Compound of Interest

Compound Name: UniPR500

Cat. No.: B15578260

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Audience: Researchers, scientists, and drug development professionals. Content Type: An in-depth technical guide on the core science of **UniPR500**.

Introduction

UniPR500 is a small molecule antagonist of the Eph/ephrin receptor system, which has demonstrated potential as a novel hypoglycemic agent.^{[1][2]} It functions by inhibiting the protein-protein interaction (PPI) between EphA5 receptors and their ephrin-A5 ligands.^{[1][3]} This interaction is a key component of the communication system between pancreatic β -cells, which is essential for maintaining glucose homeostasis.^{[1][2]} Research has shown that **UniPR500** enhances glucose-stimulated insulin secretion (GSIS) and improves glucose tolerance in both healthy and insulin-resistant mouse models, suggesting its therapeutic potential in the context of diabetes.^{[1][2]} This document outlines the foundational science of **UniPR500**, including its mechanism of action, quantitative data from key experiments, and the protocols used to ascertain its activity.

Physicochemical Properties

The fundamental properties of the **UniPR500** compound are summarized below.

Property	Value
CAS Number	2085767-98-0
Chemical Formula	C ₃₆ H ₅₁ N ₃ O ₄
Molecular Weight	589.82 g/mol
Exact Mass	589.3880

Mechanism of Action

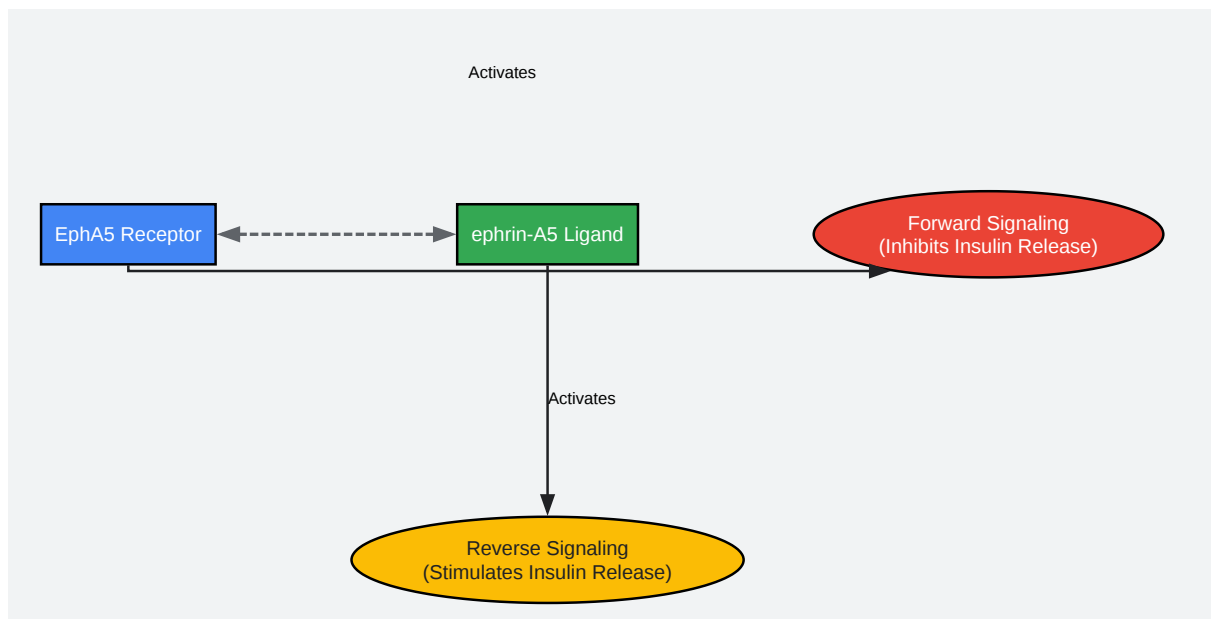
The Eph/ephrin system facilitates bidirectional signaling upon cell-to-cell contact. When the Eph receptor on one cell binds to an ephrin ligand on an adjacent cell, signals are transduced into both cells.^[2]

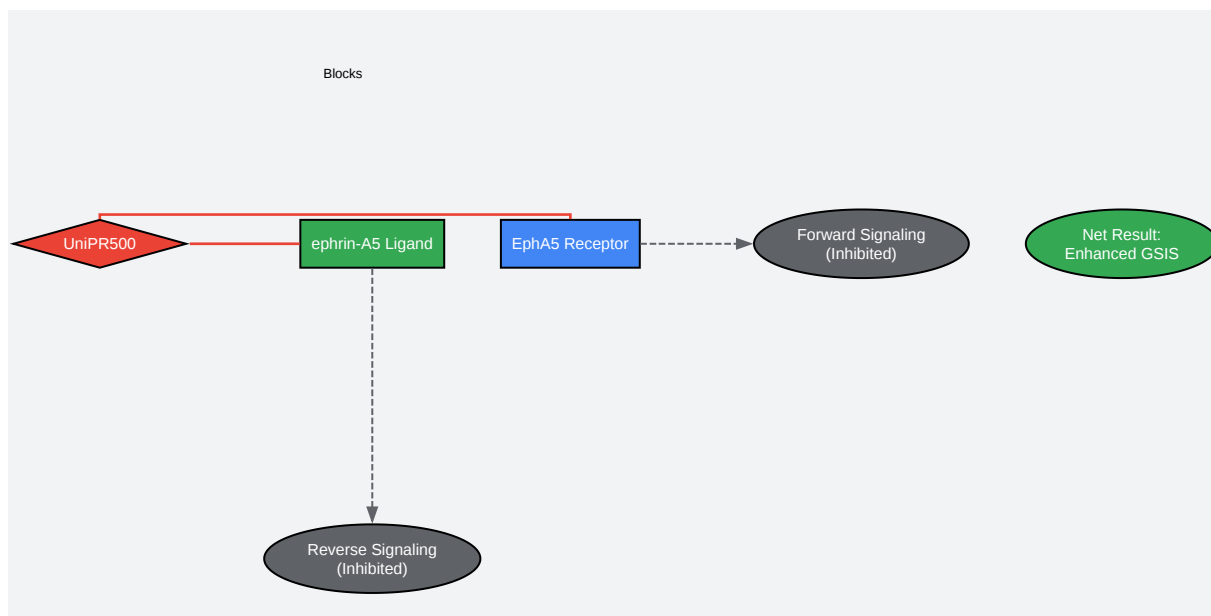
- Forward Signaling: The signal is transduced through the Eph receptor-expressing cell. In pancreatic β -cells, EphA forward signaling acts as a brake, inhibiting insulin release.^[2]
- Reverse Signaling: The signal is transduced through the ephrin ligand-expressing cell. In β -cells, ephrin-A reverse signaling stimulates insulin secretion.^[2]

UniPR500 functions as a protein-protein interaction inhibitor, physically blocking the binding of the EphA5 receptor to the ephrin-A5 ligand. This blockade inhibits both forward and reverse signaling pathways.^[3] The net effect in pancreatic islets is an enhancement of glucose-stimulated insulin secretion (GSIS), which suggests that under hyperglycemic conditions, the inhibitory forward signal is the dominant pathway modulated by **UniPR500**.^{[1][3]}

Visualizing the Signaling Pathway

The following diagrams illustrate the normal function of the EphA5/ephrin-A5 pathway in β -cells and the mechanism by which **UniPR500** alters this signaling.





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